

Gas chromatography-mass spectrometry (GC-MS) analysis of dimethyl methylsuccinate

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Compound of Interest

Compound Name: *Dimethyl methylsuccinate*

Cat. No.: *B158938*

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Application Note: GC-MS Analysis of Dimethyl Methylsuccinate

Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the identification and quantification of **dimethyl methylsuccinate** using Gas Chromatography-Mass Spectrometry (GC-MS). It includes sample preparation, instrument parameters, and data analysis guidelines.

Introduction

Dimethyl methylsuccinate (CAS No. 1604-11-1), with the molecular formula $C_7H_{12}O_4$ and a molecular weight of 160.17 g/mol, is a dicarboxylic acid ester.^{[1][2]} Accurate and sensitive analytical methods are essential for its quantification in various matrices. Gas chromatography coupled with mass spectrometry (GC-MS) offers high selectivity and sensitivity, making it a suitable technique for the analysis of semi-volatile compounds like **dimethyl methylsuccinate**. This application note outlines a comprehensive workflow for the GC-MS analysis of this compound.

Experimental Protocols

Sample Preparation

The choice of sample preparation technique depends on the sample matrix. The goal is to extract **dimethyl methylsuccinate** and remove interfering components.

a) Liquid-Liquid Extraction (LLE): This technique is suitable for separating analytes based on their solubility in different immiscible solvents.^[3]

- Protocol:
 - To a 10 mL sample, add 5 mL of a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
 - Vortex the mixture vigorously for 2 minutes to ensure thorough mixing.
 - Centrifuge at 3000 rpm for 10 minutes to separate the aqueous and organic layers.
 - Carefully collect the organic layer containing the **dimethyl methylsuccinate**.
 - Evaporate the solvent under a gentle stream of nitrogen.
 - Reconstitute the dried extract in a known volume of a suitable solvent (e.g., hexane) for GC-MS analysis.

b) Solid-Phase Extraction (SPE): SPE is used to concentrate and purify analytes from complex matrices.^[4]

- Protocol:
 - Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
 - Load the sample onto the conditioned SPE cartridge.
 - Wash the cartridge with 5 mL of water to remove polar impurities.
 - Elute the **dimethyl methylsuccinate** from the cartridge using 5 mL of an appropriate organic solvent (e.g., ethyl acetate).
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.

- Reconstitute the residue in a known volume of solvent for GC-MS injection.

GC-MS Instrumentation and Conditions

The following are typical GC-MS parameters for the analysis of **dimethyl methylsuccinate**. These may need to be optimized based on the specific instrument and column used.

Parameter	Condition
Gas Chromatograph	
Column	Rtx-35ms (30 m x 0.25 mm ID, 0.5 µm film thickness) or equivalent mid-polar column.[5]
Injection Volume	1 µL
Inlet Temperature	250 °C
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Oven Program	Initial temperature of 50 °C, hold for 2 minutes, ramp at 15 °C/min to 300 °C, and hold for 10 minutes.[5]
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-400
Ion Source Temperature	230 °C
Transfer Line Temp.	280 °C
Mode	Full Scan for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis.

Data Presentation

Qualitative Analysis

The mass spectrum of **dimethyl methylsuccinate** obtained under EI conditions shows characteristic fragment ions. The identity of the compound can be confirmed by comparing the acquired mass spectrum with a reference library or known standards.

Table 1: Characteristic Mass Spectral Peaks for **Dimethyl Methylsuccinate**

m/z	Relative Intensity (%)
59	99.99
129	35.46
15	33.51
128	21.31
101	20.41
Data sourced from PubChem CID 15350. [1]	

Quantitative Analysis

For quantitative analysis, a calibration curve should be prepared using standard solutions of **dimethyl methylsuccinate** at different concentrations. The peak area of a characteristic ion (e.g., m/z 101 or 129) is plotted against the concentration.

Table 2: Example Calibration Data for **Dimethyl Methylsuccinate**

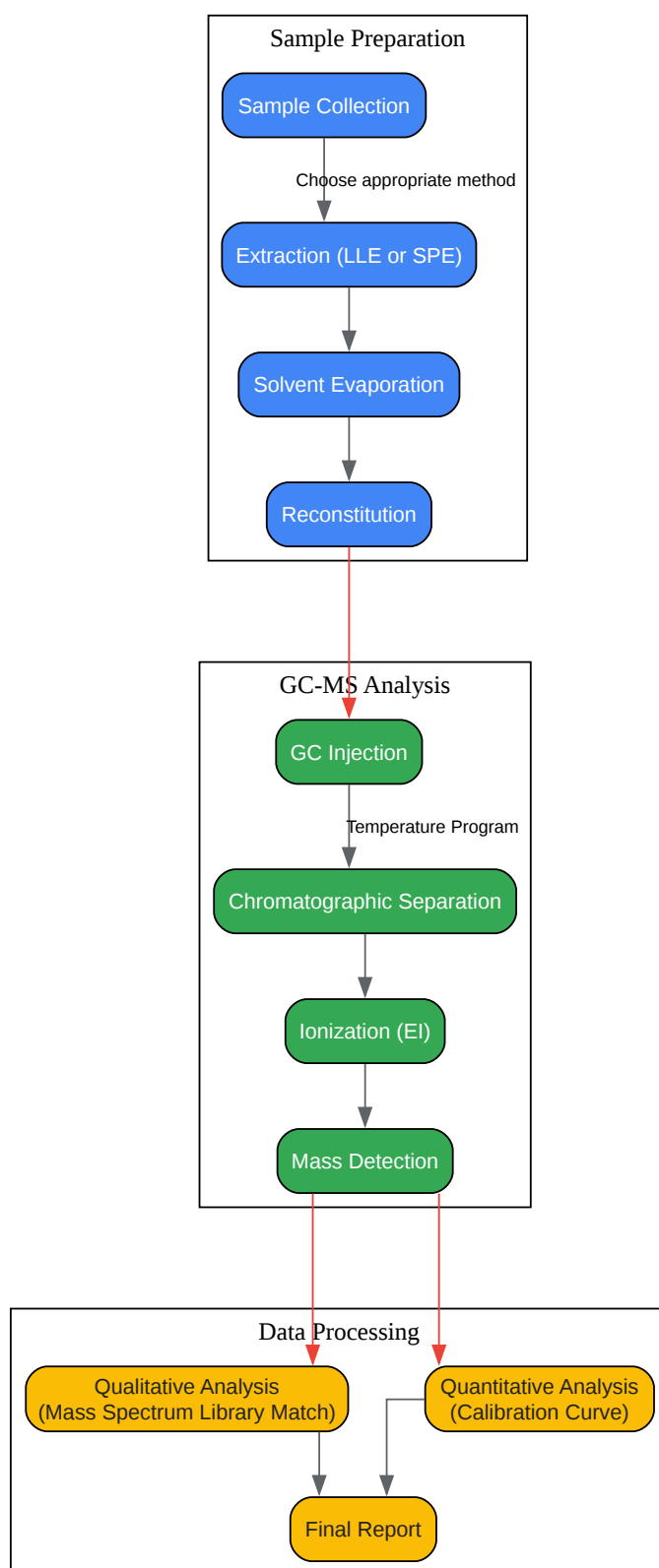
Concentration (µg/mL)	Peak Area (Arbitrary Units)
1	15,000
5	75,000
10	150,000
25	375,000
50	750,000
100	1,500,000

Note: This is example data and will vary based on instrument sensitivity and conditions.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the GC-MS analysis of **dimethyl methylsuccinate**.

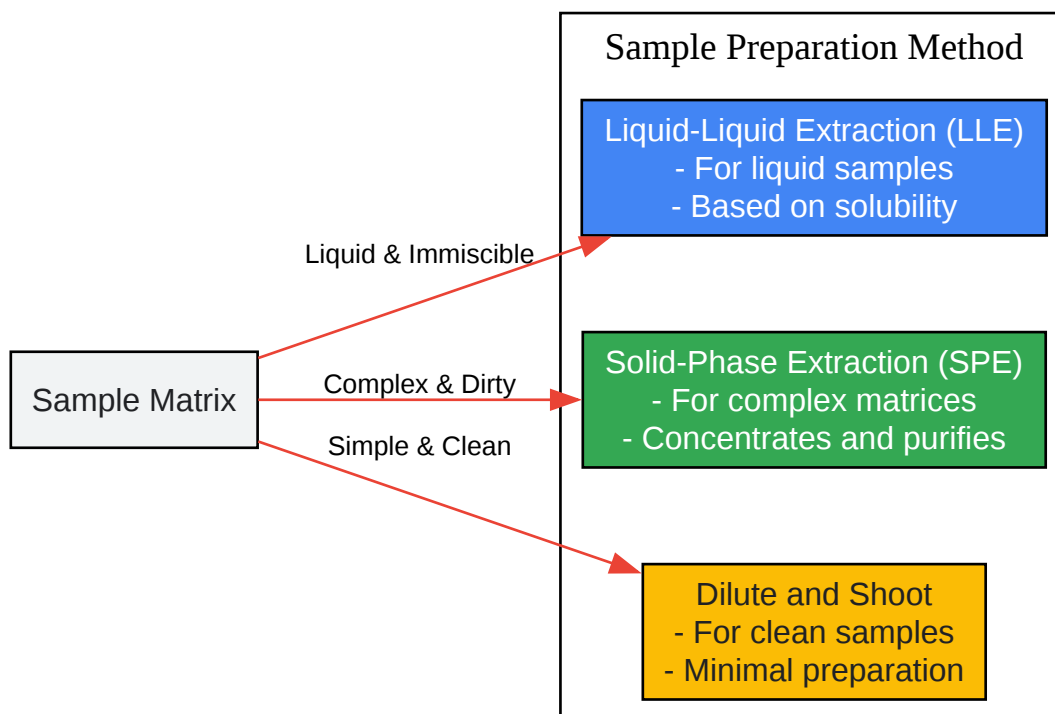


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Caption: GC-MS analysis workflow for **dimethyl methylsuccinate**.

Logical Relationship for Method Selection

The choice of sample preparation is critical and depends on the sample matrix.



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Caption: Logic for selecting a sample preparation method.

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References

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